

The Natural Provenance of 5-Hydroxyanthranilic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Hydroxyanthranilic acid

Cat. No.: B142591

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide explores the natural sources, biosynthesis, and analytical methodologies for **5-hydroxyanthranilic acid**. This document provides a comprehensive overview of the microbial production of this compound, details its biosynthetic pathway, and offers protocols for its isolation and quantification.

Introduction

5-Hydroxyanthranilic acid is a metabolite of the essential amino acid tryptophan, produced via the kynurenine pathway.[1][2][3] This pathway is a significant route for tryptophan catabolism in a wide range of organisms, from bacteria to mammals.[2] The interest in **5-hydroxyanthranilic acid** and its derivatives stems from their potential biological activities, which are currently under investigation for various therapeutic applications. This guide focuses on the natural origins of **5-hydroxyanthranilic acid**, providing a technical resource for its study and exploitation.

Natural Sources and Quantitative Data

While **5-hydroxyanthranilic acid** is a metabolite in the tryptophan pathway across different life forms, specific quantitative data on its concentration in natural sources is limited in publicly available literature. However, research into microbial sources, particularly actinomycetes, has yielded quantifiable amounts of its derivatives.

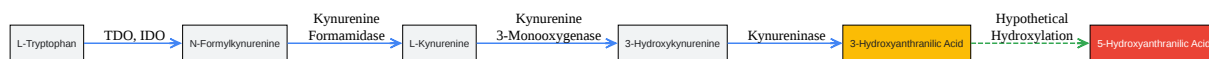
One notable example is the marine-derived actinomycete, *Streptomyces* sp. HDa1, isolated from the gut of a sea urchin (*Anthocidaris crassispina*).^[4] This strain has been shown to produce several new **5-hydroxyanthranilic acid**-related compounds, named anthocidins. The yields of these derivatives from a 20-liter fermentation broth are detailed in the table below.

Compound/Derivative	Natural Source	Yield	Reference
Anthocidin A	<i>Streptomyces</i> sp. HDa1	6.5 mg	^[4]
Anthocidin B	<i>Streptomyces</i> sp. HDa1	5.1 mg	^[4]
Anthocidin C	<i>Streptomyces</i> sp. HDa1	3.0 mg	^[4]
Anthocidin D	<i>Streptomyces</i> sp. HDa1	2.0 mg	^[4]

Note: The yields provided are for the isolated derivatives from the fermentation broth, not the free **5-hydroxyanthranilic acid**.

Biosynthesis of 5-Hydroxyanthranilic Acid

5-Hydroxyanthranilic acid is synthesized from L-tryptophan through a series of enzymatic reactions known as the kynurenine pathway. The key steps involve the oxidative cleavage of the indole ring of tryptophan, followed by a series of transformations.



Fermentation

Fermentation of
Streptomyces sp. HDa1

Extraction

Harvest Fermentation Broth

Adsorption on
XAD-16N Resin

Methanol Extraction

Evaporation to
Crude Extract

Purification

Silica Gel Column
Chromatography

Fraction Collection

Reverse-Phase HPLC

Pure 5-Hydroxyanthranilic
Acid Derivatives

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